

Stability and storage conditions for D-Glucose-1,6-13C2

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Compound of Interest

Compound Name: D-Glucose-1,6-13C2

Cat. No.: B1443870

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Technical Support Center: D-Glucose-1,6-13C2

This technical support guide provides essential information on the stability, storage, and handling of **D-Glucose-1,6-13C2** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **D-Glucose-1,6-13C2**?

A1: Solid **D-Glucose-1,6-13C2** is a stable compound that should be stored at room temperature.^{[1][2]} To ensure its long-term integrity, it is crucial to keep it away from light and moisture.^{[2][3]} A well-sealed container in a dry, dark place is recommended. One supplier's safety data sheet indicates that the chemical is stable for five years if stored under these conditions.

Q2: How should I store stock solutions of **D-Glucose-1,6-13C2**?

A2: The stability of **D-Glucose-1,6-13C2** in solution is dependent on the storage temperature. For optimal stability, stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored under specific conditions. It is recommended to store solutions protected from light and under a nitrogen atmosphere.

Quantitative Data Summary: Storage Conditions

Form	Temperature	Duration	Key Considerations
Solid	Room Temp.	> 2 years	Store away from light and moisture.
Solution	-20°C	1 month	Protect from light; store under nitrogen.
Solution	-80°C	6 months	Protect from light; store under nitrogen.

Q3: What solvents are suitable for dissolving **D-Glucose-1,6-13C2**?

A3: **D-Glucose-1,6-13C2** is soluble in water. For experimental use, dissolve the powder in high-purity water or an appropriate buffer solution relevant to your specific application.

Troubleshooting Guide

Q1: My experimental results show unexpected or inconsistent labeling patterns. Could this be related to the stability of the tracer?

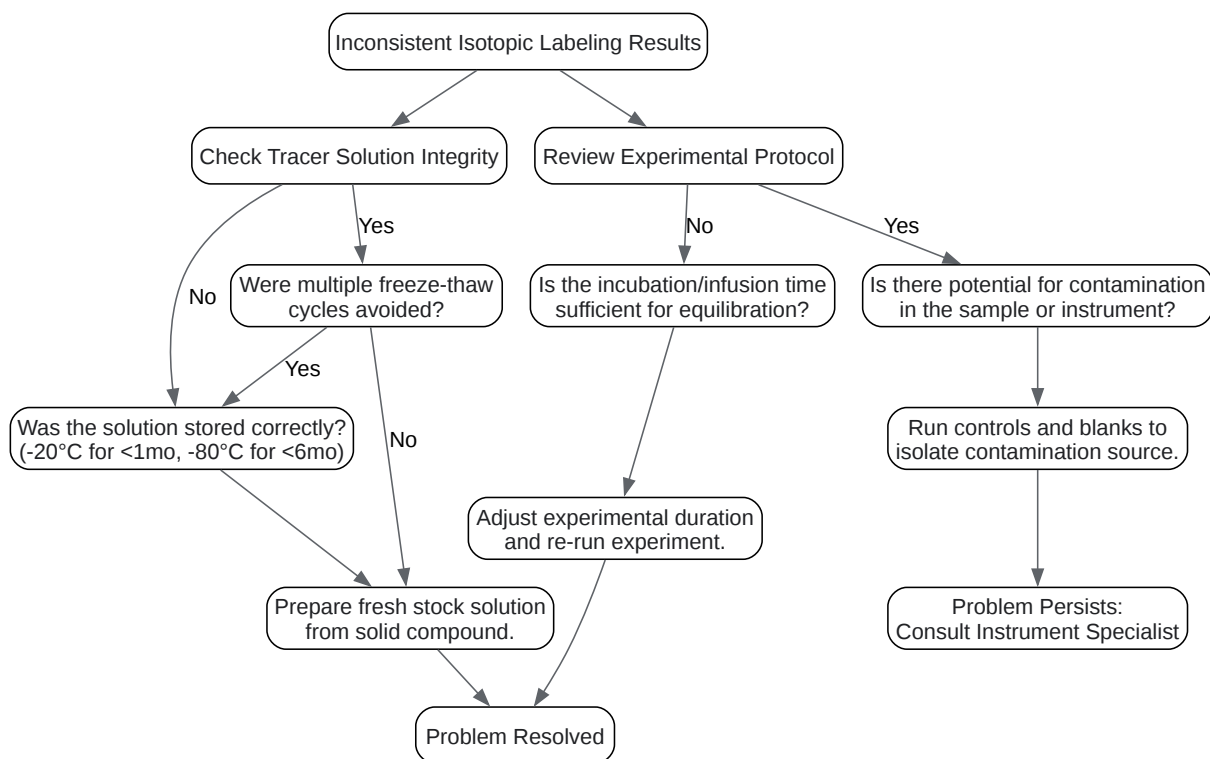
A1: Yes, inconsistent results can sometimes be linked to the handling of the tracer. Here are a few points to consider:

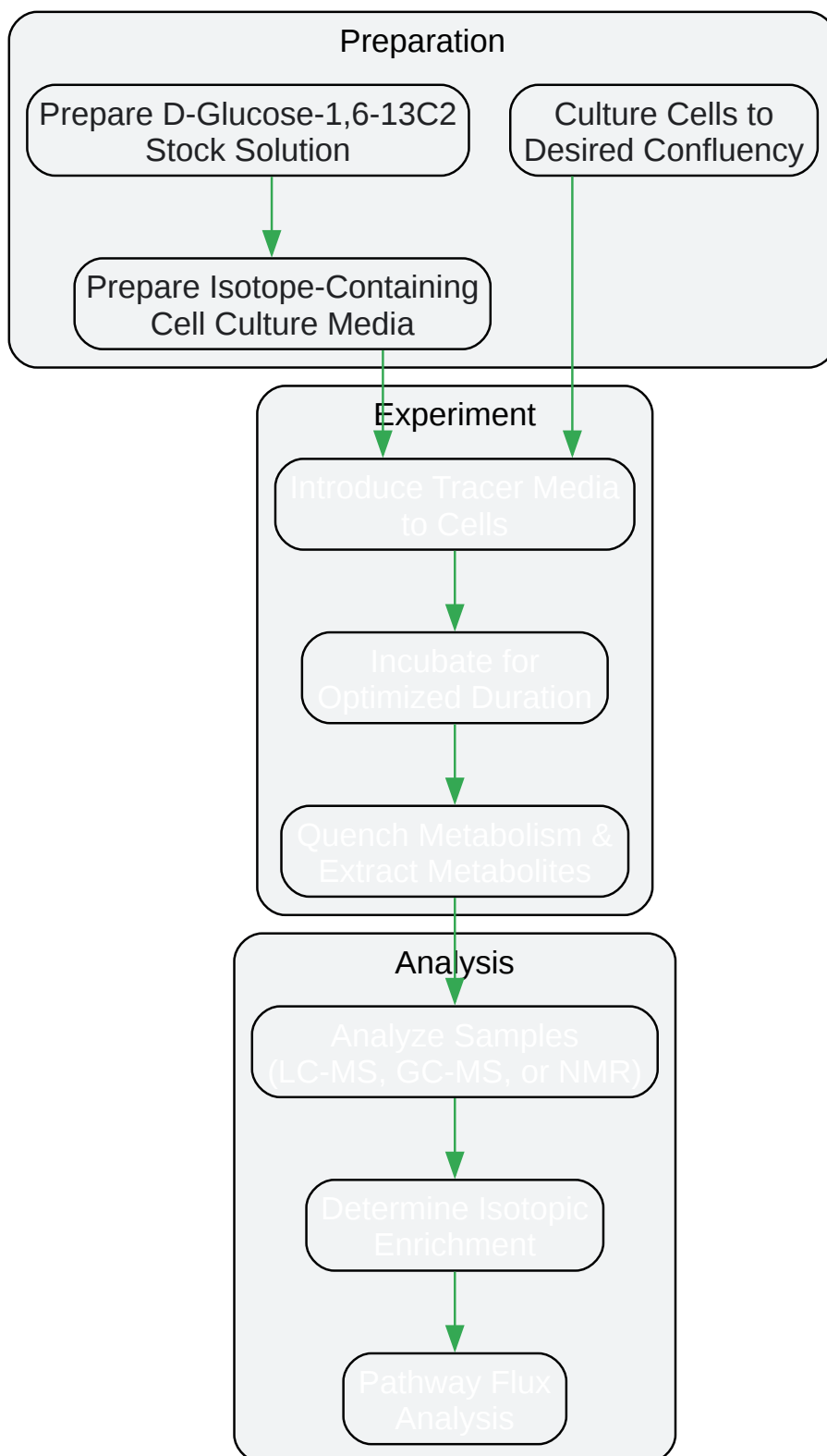
- **Solution Age and Storage:** If your stock solution was stored for longer than the recommended period or at an incorrect temperature, degradation could have occurred. Glucose in solution can degrade over time, especially if not stored properly.
- **Freeze-Thaw Cycles:** Repeatedly freezing and thawing a stock solution can compromise its stability. It is best practice to prepare single-use aliquots.
- **Experimental Equilibration:** In metabolic studies, it is crucial to ensure complete isotope and substrate equilibration. Short infusion or incubation times can sometimes lead to an overestimation of glucose rate of appearance, which is independent of the tracer's stability but is a critical experimental parameter.

Q2: I am concerned about the potential for chemical degradation of the glucose molecule itself. What are the common degradation products?

A2: While **D-Glucose-1,6-13C2** is a stable compound, glucose solutions, in general, can be susceptible to degradation, particularly with heat sterilization. This process can lead to the formation of Glucose Degradation Products (GDPs). While not typically a concern under standard experimental conditions with proper storage, it's important to be aware of these potential impurities. Common GDPs include 3-deoxyglucosone (3-DG), 5-hydroxymethylfurfural (5-HMF), glyoxal, and methylglyoxal (MGO). If your protocol involves heating glucose solutions, consider sterile filtration as an alternative to autoclaving.

Logical Troubleshooting Workflow





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References

- 1. D-Glucose-1,6- $^{13}\text{C}_2$ ≥ 99 atom % ^{13}C , $\geq 99\%$ (CP) | 287100-67-8 [sigmaaldrich.com]
- 2. D-Glucose (1,2- C_2 , 99%) - Cambridge Isotope Laboratories, CLM-504-1 [isotope.com]
- 3. D-Glucose (C_1 , 99%) - Cambridge Isotope Laboratories, CLM-1396-1 [isotope.com]
- To cite this document: BenchChem. [Stability and storage conditions for D-Glucose-1,6- $^{13}\text{C}_2$]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1443870#stability-and-storage-conditions-for-d-glucose-1-6- $^{13}\text{C}_2$]

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